

3 β -(Acetyloxy)stigmast-5-en-7-one: Comprehensive Spectroscopic Profiling and Synthetic Methodology

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Compound of Interest

Compound Name: 3 β -(Acetyloxy)stigmast-5-en-7-one

Cat. No.: B12372326

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Executive Summary

3 β -(Acetyloxy)stigmast-5-en-7-one (commonly referred to as 7-oxo- β -sitosteryl acetate) is a critical steroidal compound. As a prominent member of the phytosterol oxidation products (POPs), it serves as a highly specific biomarker for oxidative degradation in plant-derived lipids and foods[1]. Furthermore, its α,β -unsaturated ketone moiety makes it a valuable intermediate in the semi-synthesis of bioactive steroidal drugs[2].

This technical guide provides an authoritative breakdown of its spectroscopic signatures (NMR, IR, MS) and details a self-validating synthetic protocol for its preparation via allylic oxidation.

Structural & Physicochemical Profiling

Understanding the molecular architecture of 3 β -(Acetyloxy)stigmast-5-en-7-one is a prerequisite for interpreting its analytical data.

- Molecular Formula: C₃₁H₅₀O₃

- Molecular Weight: 470.74 g/mol
- Core Skeleton: Stigmastane (β -sitosterol derivative)
- Key Functional Groups:
 - A sterically hindered acetate ester at the C3 (β -equatorial) position.
 - A conjugated enone system comprising a C5=C6 double bond and a C7 ketone.
 - A branched aliphatic side chain featuring an ethyl group at C24, unique to sitosterol derivatives.

Spectroscopic Data Analysis (NMR, IR, MS)

The structural elucidation of 7-oxo-sterols relies heavily on the electronic effects induced by the conjugated enone system. The causality behind these spectral shifts is detailed below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The introduction of the C7 carbonyl drastically alters the electronic environment of the B-ring. The C5=C6 double bond becomes polarized due to conjugation with the C7 oxygen, resulting in pronounced deshielding effects.

Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity (J in Hz)	Mechanistic Rationale
H-6	5.70	d (J = 1.5)	Strongly deshielded by the adjacent C7 carbonyl and C5=C6 double bond. Shifts downfield from ~5.35 ppm (in unoxidized sterols) [3].
H-3	4.70	m	Deshielded by the electronegative oxygen of the C3 acetate group.
OAc-CH ₃	2.04	s	Typical resonance for an isolated acetyl methyl group.
H-19	1.20	s	Angular methyl, shifted downfield by the anisotropic effect of the C5=C6-C7=O system.
H-21	0.92	d (J = 6.5)	Secondary methyl on the stigmastane side chain.
H-29	0.84	t (J = 7.0)	Primary methyl at the terminus of the C24 ethyl group.

| H-18 | 0.68 | s | Angular methyl, shielded relative to H-19 due to its distance from the enone system. |

Table 2: ^{13}C NMR Assignments (100 MHz, CDCl_3)

Position	Chemical Shift (δ , ppm)	Carbon Type	Mechanistic Rationale
C-7	202.0	C=O (Ketone)	Highly deshielded α,β -unsaturated carbonyl carbon[3].
OAc-C=O	170.4	C=O (Ester)	Ester carbonyl, less deshielded than the conjugated ketone.
C-5	163.8	Quaternary sp^2	β -carbon of the enone system; strongly deshielded by resonance electron withdrawal[3].
C-6	126.1	Methine sp^2	α -carbon of the enone system; relatively shielded compared to C-5.
C-3	72.2	Methine sp^3	Oxygen-bearing carbon (esterified).
C-24	45.8	Methine sp^3	Branching point of the sitosterol ethyl group.

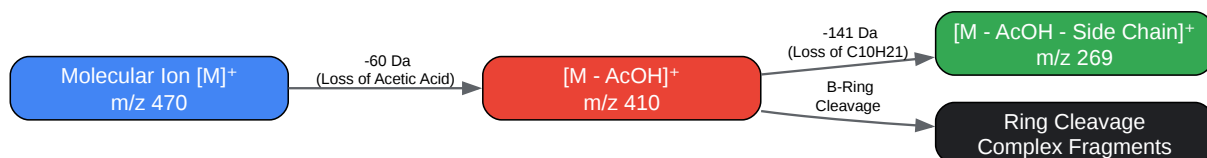
| OAc-CH₃| 21.4 | Primary sp^3 | Acetate methyl carbon. |

Infrared (IR) & Mass Spectrometry (MS)

Table 3: IR & MS Data Summary

Technique	Key Signals / m/z	Interpretation & Causality
IR	1735 cm ⁻¹	C=O stretch of the C3 acetate. High frequency due to lack of conjugation.
IR	1670 cm ⁻¹	C=O stretch of the C7 ketone. The frequency is lowered (from typical ~1715 cm ⁻¹) due to conjugation with the C5=C6 double bond, which reduces the force constant of the carbonyl bond[3].
MS (EI)	m/z 470	Molecular Ion [M] ⁺ .

| MS (EI) | m/z 410 | Base peak [M - 60]⁺. Driven by the facile thermal/ionization elimination of acetic acid, yielding a highly stable conjugated 3,5-diene-7-one system[3]. |



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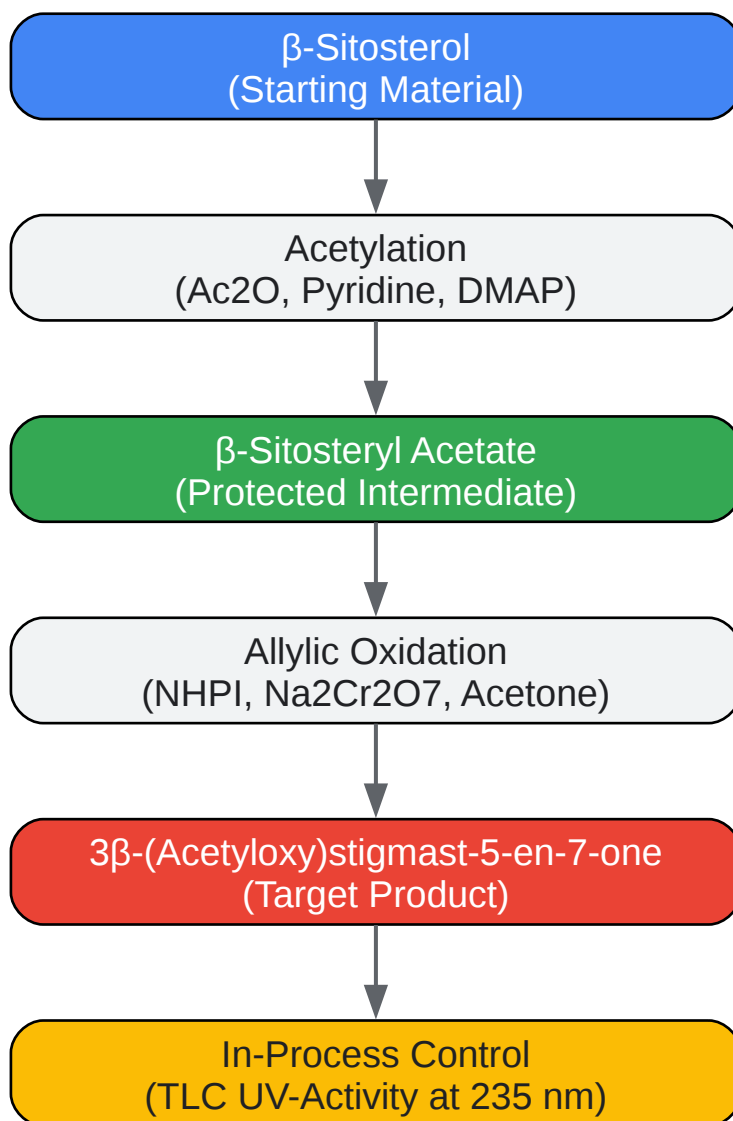
Fig 1: Primary mass spectrometry fragmentation pathways of 7-oxo-sitosteryl acetate.

Experimental Protocol: Allylic Oxidation & Isolation

The synthesis of 3 β -(Acetyloxy)stigmast-5-en-7-one from β -sitosteryl acetate requires a highly regioselective allylic oxidation. Traditional methods using large excesses of chromium trioxide (CrO₃) are harsh and environmentally toxic. A more advanced, self-validating protocol utilizes N-hydroxyphthalimide (NHPI) as a radical mediator alongside a chromium co-oxidant[4].

Causality of Reagent Choice: NHPI facilitates the abstraction of the sterically exposed α -allylic hydrogen at C7, generating a stable carbon-centered radical. The chromium species then

rapidly oxygenates this radical, preventing over-oxidation or epoxide formation at the C5=C6 double bond[5],[4].



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Fig 2: Synthetic workflow for 3β-(Acetyloxy)stigmast-5-en-7-one via NHPI-mediated allylic oxidation.

Step-by-Step Methodology

Phase 1: Reaction Setup

- Dissolve 5.0 mmol of β -sitosteryl acetate and 6.0 mmol of N-hydroxyphthalimide (NHPI) in 70 mL of reagent-grade acetone in a round-bottom flask[4].
- Stir the mixture vigorously at room temperature (20-25 °C) until complete dissolution is achieved.
- Add 2.0 mmol of solid sodium dichromate monohydrate ($\text{Na}_2\text{Cr}_2\text{O}_7 \cdot \text{H}_2\text{O}$) in a single portion[4].

Phase 2: Self-Validating In-Process Monitoring 4. Allow the reaction to stir for 12-24 hours. 5. Validation Mechanism: Monitor the reaction via Thin Layer Chromatography (TLC) using a Hexane:Ethyl Acetate (8:2 v/v) solvent system.

- Causality: The starting material (β -sitosteryl acetate) is completely invisible under short-wave UV light (254 nm). As the reaction proceeds, the formation of the conjugated enone system renders the product highly UV-active ($\lambda_{\text{max}} \approx 235 \text{ nm}$). The appearance of a dark, UV-quenching spot on the fluorescent TLC plate provides immediate, non-destructive confirmation of successful C7 oxidation.

Phase 3: Quenching and Isolation 6. Once TLC indicates complete consumption of the starting material, quench the reaction by diluting the mixture with 100 mL of distilled water. 7. Extract the aqueous mixture with diethyl ether ($3 \times 50 \text{ mL}$). 8. Wash the combined organic layers sequentially with saturated aqueous NaHCO_3 (to remove acidic byproducts) and brine, then dry over anhydrous Na_2SO_4 . 9. Evaporate the solvent under reduced pressure to yield a crude solid. 10. Purify via flash column chromatography (silica gel, eluting with Hexane:EtOAc gradients) or recrystallize from hot methanol to afford pure 3 β -(Acetyloxy)stigmast-5-en-7-one as white crystals.

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